

In-Depth Technical Guide: Diethyl Dodecanedioate Safety and Handling

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Compound of Interest

Compound Name: Diethyl dodecanedioate

Cat. No.: B016437

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Diethyl dodecanedioate**, tailored for a technical audience in research and development settings. The following sections detail the compound's properties, potential hazards, safe handling protocols, and emergency procedures.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Diethyl dodecanedioate** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C16H30O4	[1][2]
Molecular Weight	286.41 g/mol	[1][2]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	[1][3]
Melting Point	15 °C	[4]
Boiling Point	192-193 °C at 14 mm Hg	[4]
Density	0.951 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.44	[4]
Flash Point	>230 °F (>110 °C)	[4]
Solubility	Soluble in organic solvents like Chloroform and Methanol; Limited solubility in water.	[1][4]
CAS Number	10471-28-0	[3]

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS) from TCI Chemicals, **Diethyl Dodecanedioate** is not classified as a hazardous substance or mixture under Regulation (EC) No 1272/2008.[5] Consequently, no hazard pictograms, signal words, or hazard statements are required.[5]

However, as a standard practice in a laboratory setting, it is crucial to handle all chemicals with care. While **Diethyl dodecanedioate** has low acute toxicity, direct contact may cause skin and eye irritation.[1][6] A related compound, dodecanedioic acid, is known to cause serious eye, skin, and respiratory irritation.[7] Therefore, adopting appropriate safety measures is highly recommended.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Diethyl dodecanedioate** to minimize exposure:

PPE Category	Recommended Equipment	Standards/Notes
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.	Use chemical splash goggles where splashing is a possibility. Should comply with OSHA 29 CFR 1910.133 or European Standard EN166.[7]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or butyl rubber).	Inspect gloves before use and dispose of them properly after handling.[8]
Body Protection	Laboratory coat.	A standard, buttoned lab coat is recommended to protect skin and personal clothing.[7][8]
Respiratory Protection	Not typically required under normal use with adequate ventilation.	If vapors or mists are generated, use in a well-ventilated area such as a fume hood.[5][7]

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential for maintaining a safe laboratory environment.

Handling Procedures

- Ventilation: Always handle **Diethyl dodecanedioate** in a well-ventilated area.[5][7] For procedures that may generate vapors or mists, a local exhaust ventilation system or a chemical fume hood is recommended.[5]
- Personal Contact: Avoid direct contact with skin, eyes, and clothing.[5]

- Hygiene: Wash hands thoroughly after handling the chemical.^[5] Do not eat, drink, or smoke in areas where the chemical is handled.

Storage Conditions

- Container: Keep the container tightly closed.^[5]
- Temperature: Store in a refrigerator at 0-10°C.^{[3][9]}
- Location: Store in a dry, cool, and well-ventilated place.^[7]
- Incompatibilities: Keep away from strong oxidizing agents and reducing agents.^[7]

Emergency Procedures

In the event of an accidental exposure or spill, the following first-aid and cleanup measures should be implemented immediately.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms develop. [5] [7]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. [5] [7]
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists. [5] [7]
Ingestion	Clean the mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Seek medical attention. [7]

Accidental Release Measures

- Minor Spills: Restrict access to the area. Wear full personal protective equipment. Absorb the spill with a suitable inert material and collect it into a labeled, closed container for disposal.[\[5\]](#)[\[7\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[5\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry powder, foam, water spray, or carbon dioxide (CO₂).[\[5\]](#)
- Specific Hazards: No specific hazards arising from the chemical are known.[\[5\]](#)
- Protective Equipment: Firefighters should use personal protective equipment.[\[5\]](#)

Experimental Protocols

General Handling Protocol in a Research Setting

- Preparation:
 - Review the Safety Data Sheet (SDS) for **Diethyl dodecanedioate**.
 - Ensure an eyewash station and safety shower are readily accessible.[\[7\]](#)
 - Prepare all necessary equipment and materials in a designated well-ventilated area or fume hood.
 - Don all required Personal Protective Equipment (PPE) as outlined in Section 2.1.
- Handling:
 - Retrieve the chemical from its refrigerated storage.
 - Carefully measure the required amount, avoiding splashing or generation of mists.
 - Perform the experimental procedure, ensuring to keep the container closed when not in use.
- Post-Handling:
 - Properly label all containers with the chemical name and any relevant hazard information.
 - Clean the work area and any contaminated equipment.
 - Dispose of waste materials according to institutional and local regulations.
 - Remove and properly dispose of or decontaminate PPE.
 - Wash hands thoroughly.

Visualizations

The following diagrams illustrate key safety and experimental workflows.

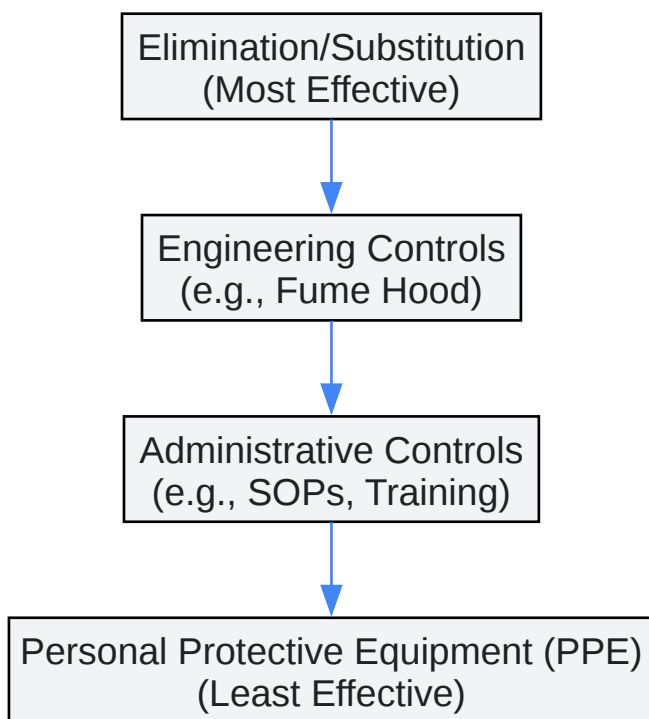


Figure 1: Hierarchy of Controls for Safe Handling

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Caption: Figure 1: Hierarchy of Controls for Safe Handling.

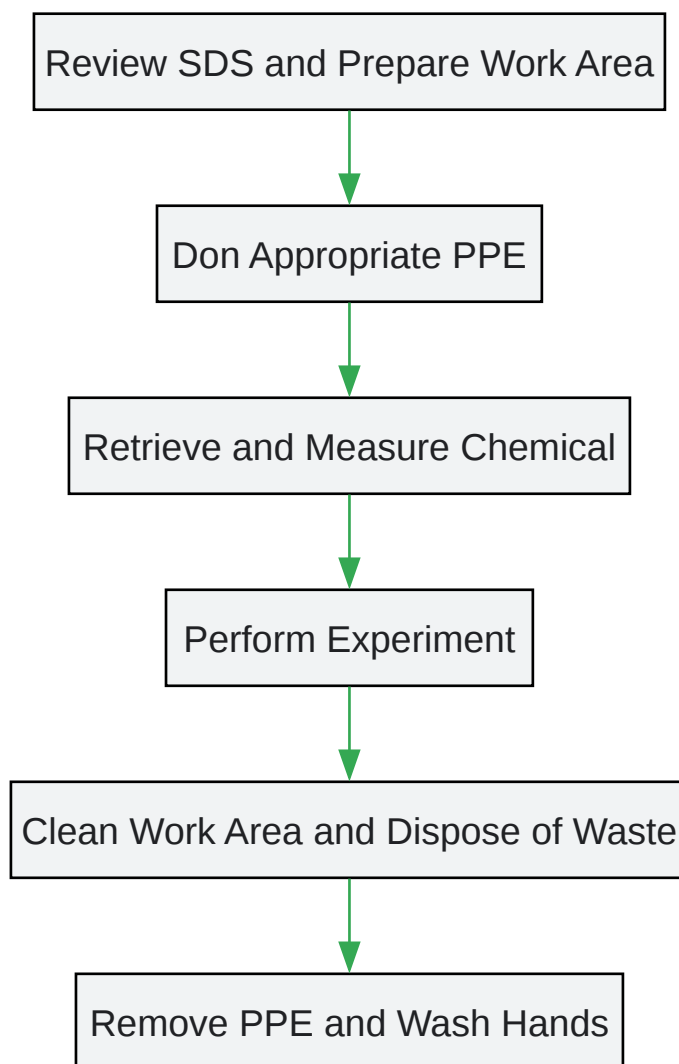


Figure 2: General Experimental Workflow

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Caption: Figure 2: General Experimental Workflow.

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